

# Kathon 886 metal cleaning fluid preservation protocol

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Kathon 886

CAS No.: 55965-84-9

Cat. No.: S572685

[Get Quote](#)

## Introduction to Kathon 886 MW

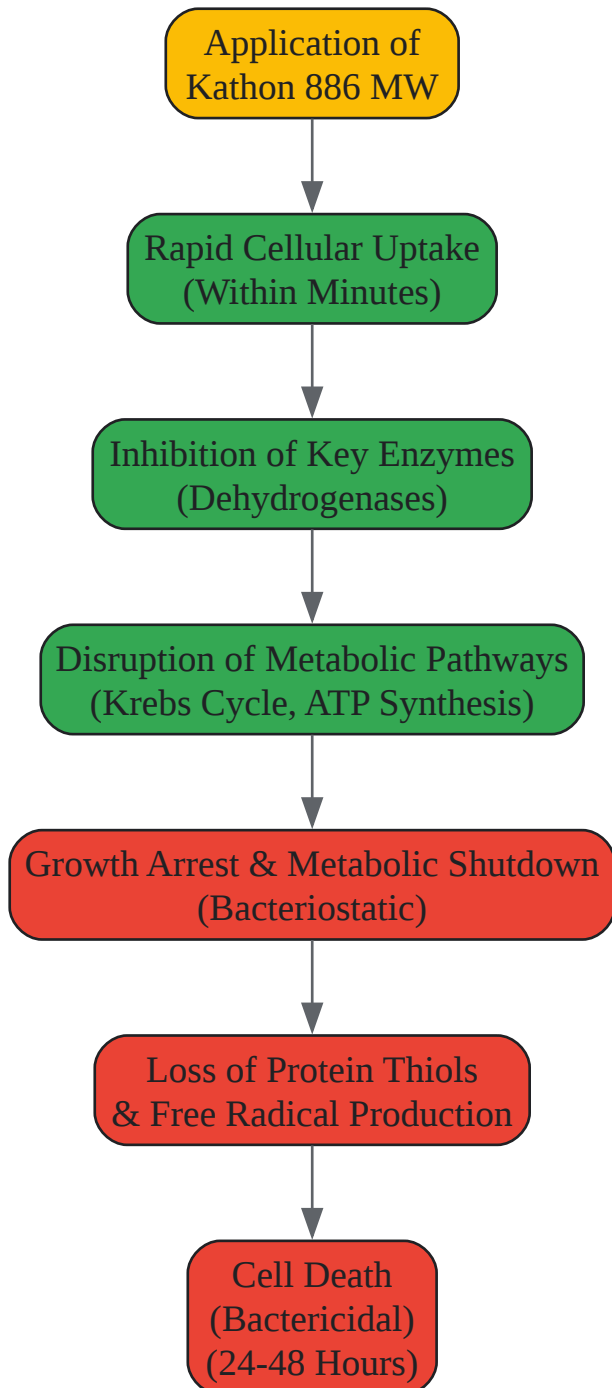
**Kathon 886** MW is a broad-spectrum microbicide registered with the U.S. EPA (EPA No. 707-129) specifically designed to control microbial growth in industrial fluid systems [1] [2]. It is a formaldehyde-free formulation that is highly effective in preserving metal cleaning fluids, which provide an excellent environment for microorganisms due to their water-based nature [1]. Uncontrolled microbial growth leads to fluid degradation, resulting in sludge formation, foul odors, pH reduction (promoting corrosion), clogged filters, and system failure [2] [3]. By effectively controlling this growth, **Kathon 886** MW extends fluid life, reduces operational costs, and minimizes waste disposal [1] [2].

## Mechanism of Action

**Kathon 886** MW functions through a rapid, two-step biochemical mechanism that disrupts essential microbial metabolic pathways, leading to cell death [1] [3].

- **Growth Inhibition:** Within minutes of application, the active ingredients disrupt central metabolic pathways by inhibiting key enzymes, including those involved in the Krebs cycle (e.g., pyruvate dehydrogenase), nutrient metabolism, and energy generation (NADH dehydrogenase) [1] [3]. This immediately halts cellular respiration, ATP synthesis, and growth [1].
- **Loss of Cell Viability:** Cell death follows within 24 to 48 hours. It results from the progressive loss of protein thiols within the cell and the generation of free radicals due to disrupted metabolism [1] [3].

This multi-target mechanism provides broad-spectrum activity against both aerobic and anaerobic microorganisms and makes it difficult for microbes to develop resistance [1]. The following diagram illustrates this process.



[Click to download full resolution via product page](#)

## Application Protocol & Dosing Guidelines

The effective use of **Kathon 886** MW in metal cleaning fluid preservation requires adherence to specific dosing and handling procedures. The protocol varies depending on whether the biocide is added to a concentrate or a use-dilution system in the field.

### Dosing Recommendations

Application Scenario	Dosage of Kathon 886 MW (as supplied)	Equivalent Active Ingredient (a.i.)	Treatment Frequency
<b>Addition to Metal Cleaning Concentrate</b> [2]	Ensure final use-dilution contains <b>44 - 147 ppm</b>	6.25 - 25 ppm active isothiazolones	Single addition during manufacture
<b>Initial Dose (Fouled System)</b> [2] [3]	<b>5.6 - 22.6 fl oz</b> per 1,000 gallons	6.25 - 25 ppm active isothiazolones	Once, for initial control
<b>Maintenance Dose (Non-fouled System)</b> [2]	<b>5.6 - 22.6 fl oz</b> per 1,000 gallons	6.25 - 25 ppm active isothiazolones	Every 3 to 4 weeks

### Step-by-Step Experimental & Application Protocol

- **System Assessment:** Before application, evaluate the system volume and degree of microbial contamination. For **noticeably fouled systems** (characterized by odor, sludge, or emulsion splitting), a higher initial dose is required [2] [3]. For **maintenance** of clean systems, proceed with the standard dose [2].
- **Dosing Calculation:** Precisely calculate the required volume of **Kathon 886** MW based on the total volume of the metal cleaning fluid in the system and the recommended dosage from the table above [2] [3].
- **Biocide Addition:**
  - Use a **metering pump** to ensure accurate and safe addition of the biocide [2] [3].
  - Add the biocide to the **clean side of the filters** to maximize its longevity and effectiveness. If heavy microbial populations are detected on the dirty side of the filters, occasional addition there may be necessary [2] [3].

- Ensure the biocide is **uniformly dispersed** throughout the entire system by adding it at a point of good circulation [1] [2].
- **Post-Application Monitoring:**
  - Monitor microbial counts regularly (e.g., via dip slides or plate counts) to verify the efficacy of the treatment.
  - The antimicrobial effect typically lasts for **1 to 4 weeks**. The exact duration depends on factors like system contamination, filtration effectiveness, and dilution with makeup fluid [1].
  - Re-apply the maintenance dose based on monitoring results and the recommended 3-4 week frequency [2].

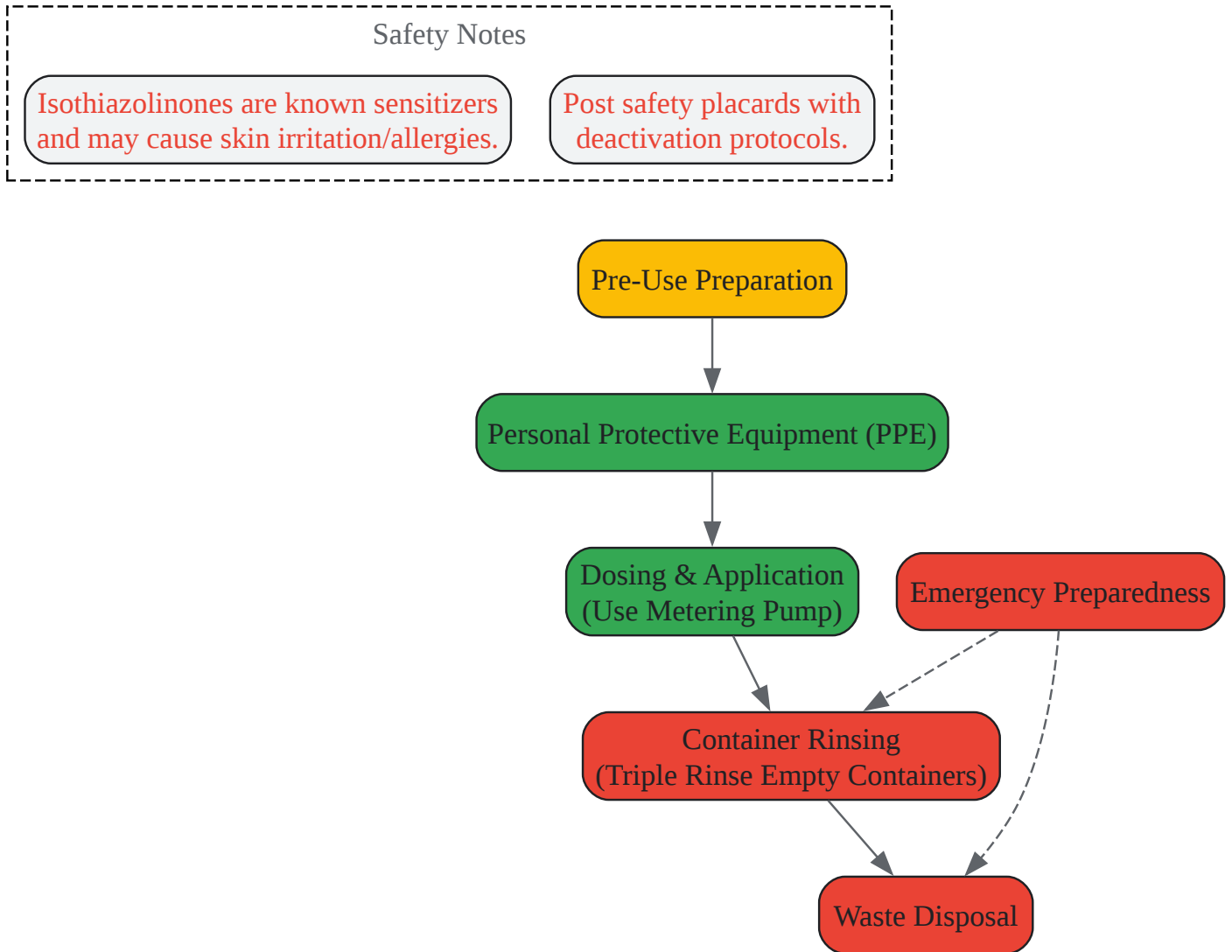
## Compatibility & Stabilization Practices

The stability and performance of **Kathon 886** MW can be influenced by the chemical environment of the metal cleaning fluid.

- **pH Management:** The biocide is stable in a pH range of **3.0 to 9.2**, but its stability and performance are significantly **improved at lower pH**. The system pH should ideally be maintained below 9.2. For systems with pH greater than 9.5, biological efficacy and chemical stability must be tested prior to use [2] [3].
- **Incompatible Materials:** Avoid immediate simultaneous addition of highly basic additives (pH 10-12); allow at least 30 minutes between additions. Minimize the use of **diethanolamine (DEA)**; triethanolamine (TEA) or monoethanolamine (MEA) are preferred. Also, avoid using **mercaptans** (e.g., mercaptobenzothiazole) and other incompatible biocides like Sodium Omadine and Triadine 10, as they can degrade **Kathon 886** MW [3].
- **Performance Stabilization:** If stability is a concern, the addition of **inorganic or organic copper salts** can improve the stability of the active ingredients. The use of **biosurfactants, biodispersants, or chelants (e.g., EDTA)** can also enhance efficacy, particularly in challenging systems or against biofilms [1].

## Safety & Handling Procedures

**Kathon 886** MW is a potent chemical that requires careful handling. The following workflow outlines the key procedures for its safe use, from preparation to disposal.



[Click to download full resolution via product page](#)

- **Pre-Use Preparation:** Always read the product label and Safety Data Sheet (SDS) before use. **Post placards** with safety information and deactivation protocols in the biocide handling area [2] [3].
- **Personal Protective Equipment (PPE):** Due to the fact that isothiazolinones are known **sensitizers and can cause skin irritation and allergies** [4], appropriate PPE including chemical-resistant gloves, protective clothing, and eye protection must be worn during handling.
- **Dosing and Application:** Always use a **metering pump** or other point-of-use device for safe and accurate dispensing [2] [3].
- **Container Rinsing:** Always **triple-rinse** (or equivalent) empty containers before disposal to avoid incidental contact [2] [3].

- **Emergency Preparedness:** Be familiar with first aid measures and decontamination procedures as outlined in the SDS.

## Conclusion

**Kathon 886 MW** is a robust and well-established solution for preserving metal cleaning fluids. Its broad-spectrum efficacy, rapid action, and formaldehyde-free composition make it a valuable tool for maintaining system integrity and operational efficiency. Success relies on a scientific approach: adhering to prescribed dosing protocols, rigorously managing system compatibility (especially pH and incompatible chemicals), and enforcing strict safety measures to mitigate the inherent hazards associated with its sensitizing potential. Following these detailed application notes will enable researchers and scientists to implement an effective and reliable preservation strategy.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. KATHON 886 MW - Ataman Kimya [[atamanchemicals.com](http://atamanchemicals.com)]
2. - Ataman Kimya KATHON 886 [[atamanchemicals.com](http://atamanchemicals.com)]
3. KATHON 886 - Ataman Kimya [[atamanchemicals.com](http://atamanchemicals.com)]
4. Isothiazolinone Biocides: Chemistry, Biological, and ... [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]

To cite this document: Smolecule. [Kathon 886 metal cleaning fluid preservation protocol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b572685#kathon-886-metal-cleaning-fluid-preservation-protocol>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)